

"Oxan-4-ylmethyl methanesulfonate" solubility and stability data

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Compound of Interest

Compound Name: Oxan-4-ylmethyl
methanesulfonate

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Technical Guide: Oxan-4-ylmethyl Methanesulfonate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available data on the solubility and stability of **Oxan-4-ylmethyl methanesulfonate**, a key intermediate in the synthesis of various pharmaceutical compounds. Due to the limited availability of quantitative public data, this guide synthesizes information from chemical supplier safety data sheets, patents, and chemical databases to offer a qualitative and predictive understanding of the compound's properties.

Physicochemical Properties

Oxan-4-ylmethyl methanesulfonate is a solid compound at room temperature. While extensive experimental data is not publicly available, predicted values and information from various sources are summarized below.

| Property | Data | Source(s) |
|--|---|-----------|
| Chemical Names | Oxan-4-ylmethyl methanesulfonate, Tetrahydro- 2H-pyran-4-ylmethyl methanesulfonate | N/A |
| CAS Number | 132291-95-3 | [1] |
| Molecular Formula | C ₇ H ₁₄ O ₄ S | N/A |
| Molecular Weight | 194.25 g/mol | N/A |
| Physical State | Solid | [2] |
| Melting Point | Not Available | [2] |
| Boiling Point | Not Available | [2] |
| Density | Not Available | [2] |
| n-octanol/water Partition Coefficient | Not Available | [2] |
| Solubility in water | Not Available | [2] |

Solubility Profile

Quantitative solubility data for **Oxan-4-ylmethyl methanesulfonate** in common laboratory solvents is not readily available in published literature. However, qualitative inferences can be drawn from its use in chemical synthesis, as described in various patents. The compound is frequently used in reactions involving organic solvents, suggesting at least moderate solubility in such media.

For instance, in typical synthetic procedures, the related compound (tetrahydro-2H-pyran-4-yl)methanol is reacted with methanesulfonyl chloride in the presence of a base in a solvent like dichloromethane (DCM). The resulting **Oxan-4-ylmethyl methanesulfonate** is then worked up using aqueous solutions, indicating poor solubility in water.

Inferred Solubility:

- Soluble in: Dichloromethane (DCM) and likely other chlorinated solvents.
- Likely soluble in: Aprotic polar solvents such as Tetrahydrofuran (THF) and Ethyl Acetate (EtOAc).
- Poorly soluble/Insoluble in: Water and aqueous solutions.

Stability and Handling

Oxan-4-ylmethyl methanesulfonate is generally considered stable under standard laboratory conditions.

| Aspect | Information | Source(s) |
|-------------------------|--|-----------|
| Chemical Stability | Product is considered stable and hazardous polymerization will not occur. | [2] |
| Storage Conditions | Store in a cool, dry, well-ventilated area away from incompatible substances. Keep containers tightly closed. | [2] |
| Incompatible Materials | Strong oxidizing agents, strong acids, and strong bases. | [2] |
| Hazardous Decomposition | Under fire conditions, may produce carbon monoxide, carbon dioxide, and sulfur oxides. | [2] |

Experimental Protocols

While specific protocols for the quantitative determination of solubility and stability of **Oxan-4-ylmethyl methanesulfonate** are not available, a representative synthetic protocol highlights its handling and solubility characteristics.

Synthesis of **Oxan-4-ylmethyl methanesulfonate**

This protocol describes a common method for the preparation of **Oxan-4-ylmethyl methanesulfonate** from (tetrahydro-2H-pyran-4-yl)methanol.

Materials:

- (Tetrahydro-2H-pyran-4-yl)methanol
- Dichloromethane (DCM)
- Triethylamine (or other suitable base)
- Methanesulfonyl chloride
- Deionized water
- Brine (saturated aqueous sodium chloride solution)
- Anhydrous magnesium sulfate or sodium sulfate
- Standard laboratory glassware and magnetic stirrer

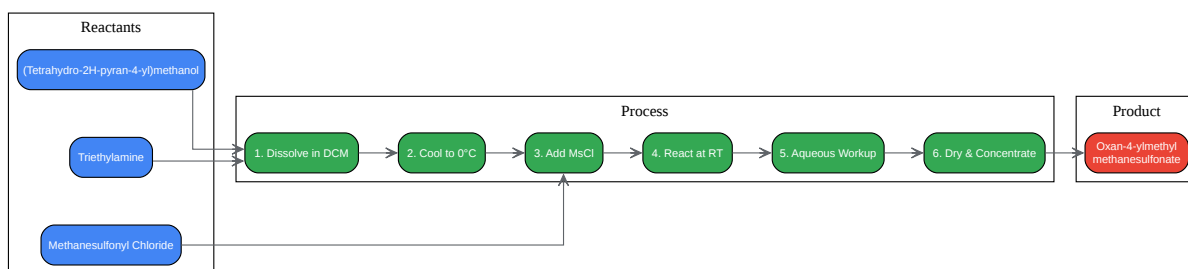
Procedure:

- Dissolve (tetrahydro-2H-pyran-4-yl)methanol and triethylamine in dichloromethane in a round-bottom flask equipped with a magnetic stir bar.
- Cool the reaction mixture to 0 °C using an ice bath.
- Slowly add methanesulfonyl chloride to the stirred solution, maintaining the temperature at 0 °C.
- Allow the reaction mixture to warm to room temperature and stir for several hours until the reaction is complete (monitored by TLC or LC-MS).
- Quench the reaction by adding deionized water.
- Transfer the mixture to a separatory funnel and separate the organic layer.
- Wash the organic layer sequentially with deionized water and brine.

- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Filter the drying agent and concentrate the filtrate under reduced pressure to yield **Oxan-4-ylmethyl methanesulfonate**.

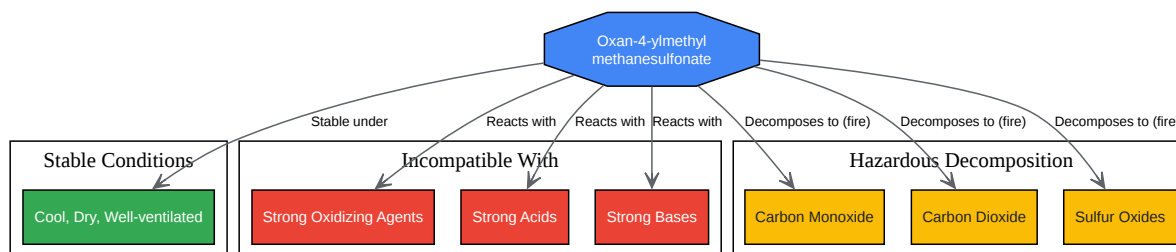
Visualizations

The following diagrams illustrate the synthesis workflow and the stability profile of **Oxan-4-ylmethyl methanesulfonate**.



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Caption: Synthesis workflow for **Oxan-4-ylmethyl methanesulfonate**.



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Caption: Stability and incompatibility profile of **Oxan-4-ylmethyl methanesulfonate**.

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References

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- 2. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
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